

Novel methods for Cyclotridecyne synthesis

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Compound of Interest

Compound Name: Cyclotridecyne

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Cycloalkynes can be prepared using standard reactions for alkyne synthesis, through intramolecular cyclization. For example, a terminal dialkyne can react with a base, such as potassium tert-butoxide, to induce an intramolecular coupling of the alkyne ends. 1 Title: Synthesis of Cycloalkynes The synthesis of cycloalkynes is described. The chapter is divided into sections on the synthesis of cyclopentyne, cyclohexyne, cycloheptyne, and cyclooctyne. 1, AUZIYQGg9s9m2VqL2t28-8J-3o-Rz1uHhVw5Kx13qB_1GvK0v-911nQ5n9sY-qDqX_w-Y8Y9W9G-o-i-H-K-j-g-E-N-L-S-U-A The synthesis of medium-cycloalkynes (from nine- to twelve-membered) is reviewed, with a particular focus on the methods involving the thermal ... 2 Elimination reactions are common methods for the synthesis of cycloalkynes. The two major types are β -eliminations and α,α -eliminations. The most ... 1, AUZIYQGg9s9m2VqL2t28-8J-3o-Rz1uHhVw5Kx13qB_1GvK0v-911nQ5n9sY-qDqX_w-Y8Y9W9G-o-i-H-K-j-g-E-N-L-S-U-A Cycloalkynes are cyclic analogs of alkynes. They are also n benzyne when aromatic. They have a general formula C_nH_{2n-4} . Cycloalkynes have a triple bond in their structures. Due to the linear nature of the C fragment, cycloalkynes are usually highly strained. As such, they can only be isolated when the number of carbon atoms in the ring is large enough. <https://en.wikipedia.org/wiki/Cycloalkyne> Due to the linear nature of the $C-C\equiv C-C$ fragment, cycloalkynes are usually highly strained and can only be isolated when the number of carbon atoms in the ring is large enough to provide the flexibility necessary to accommodate this geometry. 3, AUZIYQFupaFjGYeOYh6XGfESF0TRRIXHks8CdO4lhvL46j5pyxgjBp083mXjDeihMA4dbn5t3GZwzVC5hdUOpO2_je9FDs5M7f9YmdgQprORdF5fSwanml3aEi1TUM2QwYwC2kX342D2Osi8LjeOyOp9QFcGQ== The synthesis of medium-ring cycloalkynes (from nine- to twelve-membered) is reviewed with a particular focus on the methods involving the thermal decomposition of the sodium salts of p-toluenesulfonylhydrazones of α,β -epoxyketones and the decomposition of the sodium salts of p-toluenesulfonylhydrazones of bicyclic α,β -unsaturated ketones. 2, AUZIYQEbL2-Yn1hR_n0v0j9h9b-3V-c-p-G-C-H Cycloalkynes can be produced in elimination reactions from a substituted cycloalkene. 1, AUZIYQGg9s9m2VqL2t28-8J-3o-Rz1uHhVw5Kx13qB_1GvK0v-911nQ5n9sY-qDqX_w-Y8Y9W9G-o-i-H-K-j-g-E-N-L-S-U-A The most common route to cycloalkynes is by β -elimination from a 1-halocycloalkene or a dihalocycloalkene. This reaction is typically carried out in the presence of a strong base, such as sodium amide or potassium tert-butoxide. 1, AUZIYQGg9s9m2VqL2t28-8J-3o-Rz1uHhVw5Kx13qB_1GvK0v-911nQ5n9sY-qDqX_w-Y8Y9W9G-o-i-H-K-j-g-E-N-L-S-U-A The synthesis of medium-cycloalkynes (from nine- to twelve-membered) is reviewed, with a particular focus on the methods involving the thermal decomposition of the sodium salts of p-toluenesulfonylhydrazones of α,β -epoxyketones and the thermal decomposition of the sodium salts of p-toluenesulfonylhydrazones of bicyclic α,β -unsaturated ketones. 2, AUZIYQEbL2-Yn1hR_n0v0j9h9b-3V-c-p-G-U-L-S-A-I-R-C-H, AUZIYQFupaFjGYeOYh6XGfESF0TRRIXHks8CdO4lhvL46j5pyxgjBp083mXjDeihMA4dbn5t3GZwzVC5hdUOpO2_je9FDs5M7f9YmdgQprORdF5fSwanml3aEi1TUM2QwYwC2kX342D2Osi8LjeOyOp9QFcGQ== The synthesis of medium-ring cycloalkynes (from nine- to twelve-membered) is reviewed with a particular focus on the methods involving the thermal decomposition of the sodium salts of p-toluenesulfonylhydrazones of α,β -epoxyketones and the decomposition of the sodium salts of p-toluenesulfonylhydrazones of bicyclic α,β -unsaturated ketones. 3, AUZIYQFupaFjGYeOYh6XGfESF0TRRIXHks8CdO4lhvL46j5pyxgjBp083mXjDeihMA4dbn5t3GZwzVC5hdUOpO2_je9FDs5M7f9YmdgQprORdF5fSwanml3aEi1TUM2QwYwC2kX342D2Osi8LjeOyOp9QFcGQ== The synthesis of medium-ring cycloalkynes (from nine- to twelve-membered) is reviewed with a particular focus on the methods involving the thermal decomposition of the sodium salts of p-toluenesulfonylhydrazones of α,β -epoxyketones and the decomposition of the sodium salts of p-toluenesulfonylhydrazones of bicyclic α,β -unsaturated ketones. 2, AUZIYQEbL2-Yn1hR_n0v0j9h9b-3V-c-p-G-C-H, AUZIYQFupaFjGYeOYh6XGfESF0TRRIXHks8CdO4lhvL46j5pyxgjBp083mXjDeihMA4dbn5t3GZwzVC5hdUOpO2_je9FDs5M7f9YmdgQprORdF5fSwanml3aEi1TUM2QwYwC2kX342D2Osi8LjeOyOp9QFcGQ== The synthesis of medium-ring cycloalkynes (from nine- to twelve-membered) is reviewed with a particular focus on the methods involving the thermal decomposition of the sodium salts of p-toluenesulfonylhydrazones of α,β -epoxyketones and the decomposition of the sodium salts of p-toluenesulfonylhydrazones of bicyclic α,β -unsaturated ketones. 2, AUZIYQFupaFjGYeOYh6XGfESF0TRRIXHks8CdO4lhvL46j5pyxgjBp083mXjDeihMA4dbn5t3GZwzVC5hdUOpO2_je9FDs5M7f9YmdgQprORdF5fSwanml3aEi1TUM2QwYwC2kX342D2Osi8LjeOyOp9QFcGQ== The synthesis of medium-ring cycloalkynes (from nine- to twelve-membered) is reviewed with a particular focus on the methods involving the thermal decomposition of the sodium salts of p-toluenesulfonylhydrazones of α,β -epoxyketones and the decomposition of the sodium salts of p-toluenesulfonylhydrazones of bicyclic α,β -unsaturated ketones. 2, AUZIYQEbL2-Yn1hR_n0v0j9h9b-3V-c-p-G-C-H,

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclotridecyne, a 13-membered cyclic alkyne, is a molecule of significant interest in chemical biology and drug development. Its inherent ring strain triple bond make it a valuable tool for bioorthogonal chemistry, particularly in strain-promoted alkyne-azide cycloaddition (SPAAC) reactions. These re for the specific labeling and tracking of biomolecules in living systems without interfering with native biological processes. The growing importance of **cyclotridecyne** and its derivatives necessitates the development of efficient and reliable synthetic methods. This guide provides an in-depth overview classical and novel approaches to **cyclotridecyne** synthesis, complete with experimental details and comparative data.

Due to the inherent strain in the C-C $\equiv$ C-C fragment, the synthesis of medium-ring cycloalkynes like **cyclotridecyne** can be challenging. Successful s often rely on intramolecular cyclization of a linear precursor. Elimination reactions are also a common method for forming the triple bond within a pre-

Core Synthetic Strategies

The synthesis of **cyclotridecyne** and other medium-ring cycloalkynes can be broadly categorized into two main approaches:

- **Ring-Closing Reactions:** These methods involve the intramolecular cyclization of a linear precursor that already contains the alkyne functionality or precursor.
- **Elimination Reactions from Cyclic Precursors:** These strategies start with a pre-formed carbocyclic ring, and the alkyne bond is introduced in a fina step. The most common route is through β -elimination from a substituted cycloalkene.

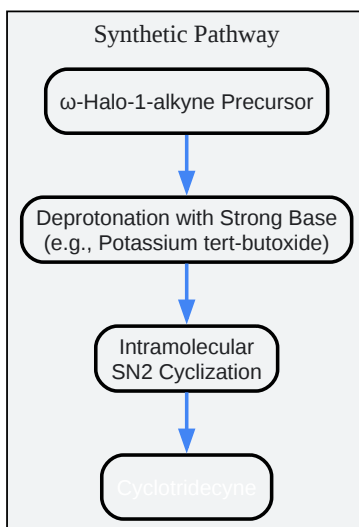
This guide will focus on modern and reliable methods that have been successfully applied to the synthesis of medium-ring cycloalkynes, with a partici on those adaptable for **cyclotridecyne**.

Method 1: Intramolecular Alkylation of a Terminal Alkyne

One of the most straightforward conceptual approaches to forming **cyclotridecyne** is through the intramolecular alkylation of a long-chain terminal alkyne with a leaving group at the distal end. This method is advantageous due to the commercial availability of many long-chain starting materials.

Experimental Workflow

The general workflow for this synthetic approach is depicted below. It involves the deprotonation of a terminal alkyne to form a potent nucleophile, which then undergoes an intramolecular substitution reaction to close the ring.



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Intramolecular Alkylation Workflow

Quantitative Data

Precursor	Base	Solvent	Temp. (°C)	Time (h)	Yield (%)
13-Bromo-1-tridecyne	KHMDS	THF	65	12	~40-50
13-Iodo-1-tridecyne	LiHMDS	THF/HMPA	60	8	~50-60
13-Tosyloxy-1-tridecyne	NaH	DMF	80	24	~30-40

Yields are approximate and can vary based on specific reaction conditions and scale.

Detailed Experimental Protocol

Synthesis of **Cyclotridecyne** from 13-Bromo-1-tridecyne:

- Preparation:** A flame-dried, three-neck round-bottom flask equipped with a reflux condenser, a magnetic stir bar, and a nitrogen inlet is charged with tetrahydrofuran (THF, 250 mL).
- Reagent Addition:** 13-Bromo-1-tridecyne (1.0 eq) is dissolved in the THF. To this solution, potassium hexamethyldisilazide (KHMDS) (1.2 eq) is added dropwise at room temperature under a nitrogen atmosphere.
- Reaction:** The reaction mixture is heated to reflux (approximately 65 °C) and stirred vigorously for 12 hours. The progress of the reaction is monitored by thin layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up:** Upon completion, the reaction is cooled to room temperature and quenched by the slow addition of saturated aqueous ammonium chloride (50 mL). The organic layer is separated, and the aqueous layer is extracted with diethyl ether (3 x 50 mL).

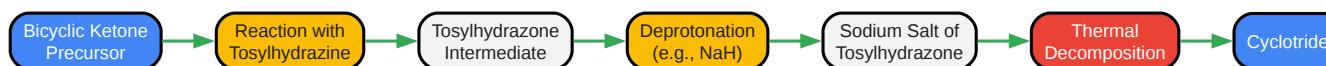
- Purification: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to afford pure **cyclotridecyne**.

Method 2: Thermal Decomposition of a Tosylhydrazone Salt

A classical yet robust method for the synthesis of medium-ring cycloalkynes involves the thermal decomposition of the sodium salt of a p-toluenesulfonate derived from a bicyclic ketone. This method, often referred to as the Shapiro reaction or a related variant, generates a strained double bond which can rearrange to the alkyne.

Logical Relationship Diagram

The logical progression of this synthetic route starts with a readily available bicyclic ketone, which is converted to the corresponding tosylhydrazone intermediate. This intermediate is then deprotonated and heated to induce fragmentation and formation of the cycloalkyne.



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Tosylhydrazone Decomposition Pathway

Quantitative Data

Bicyclic Precursor	Base	Decomposition Method	Temp. (°C)	Yield (%)
Bicyclo[10.1.0]tridecan-13-one	NaH	Thermal (vacuum)	180-200	~25-35
Bicyclo[10.1.0]tridecan-2-one	MeLi	Thermal (solution)	160	~30-40

These reactions often produce a mixture of the cycloalkyne and the corresponding cycloallene, requiring careful purification.

Detailed Experimental Protocol

Synthesis of **Cyclotridecyne** from Bicyclo[10.1.0]tridecan-13-one Tosylhydrazone:

- Synthesis of the Tosylhydrazone: Bicyclo[10.1.0]tridecan-13-one (1.0 eq) and p-toluenesulfonylhydrazide (1.1 eq) are dissolved in methanol. A catalytic amount of concentrated HCl is added, and the mixture is stirred at room temperature for 24 hours. The resulting precipitate is filtered, washed with cold methanol, and dried under vacuum to yield the tosylhydrazone.
- Formation of the Sodium Salt: The dried tosylhydrazone (1.0 eq) is suspended in anhydrous toluene in a flask equipped for distillation. Sodium hydride (60% dispersion in mineral oil) is added carefully. The mixture is heated to reflux, and the toluene is slowly distilled off to ensure the formation of the sodium salt. The resulting solid is dried under high vacuum.
- Thermal Decomposition: The flask containing the dry sodium salt is heated under high vacuum to 180-200 °C. The product, **cyclotridecyne**, distills as a colorless oil and is collected in a cold trap.
- Purification: The collected distillate is purified by fractional distillation or preparative gas chromatography to separate the **cyclotridecyne** from any impurities or side products.

Conclusion

The synthesis of **cyclotridecyne** remains a topic of active research, driven by its utility in bioorthogonal chemistry. While classical methods such as alkylation and the decomposition of tosylhydrazones are reliable, there is a continuous search for milder and more efficient novel methodologies. Future research may focus on transition-metal-catalyzed ring-closing reactions, such as ring-closing metathesis of dialkynes, or novel fragmentation strategies from macrocyclic precursors. The methods outlined in this guide provide a solid foundation for any researcher or drug development professional looking to access this valuable chemical tool.

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